

Butoxyethoxydimethylsilane safety data sheet and handling precautions

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Compound of Interest

Compound Name: Butoxyethoxydimethylsilane

Cat. No.: B092165

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Butoxyethoxydimethylsilane: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information and general handling precautions for **Butoxyethoxydimethylsilane**. Specific and comprehensive safety and toxicity data for this compound are not readily available in the public domain. Therefore, this guide draws upon general knowledge of structurally related alkoxysilanes. All personnel must exercise extreme caution and adhere to rigorous safety protocols when handling this chemical. A thorough risk assessment should be conducted before any use.

Chemical Identification

Butoxyethoxydimethylsilane is identified by two CAS numbers. The available data on its specific physical and chemical properties are limited.

Identifier	Value
Chemical Name	Butoxyethoxydimethylsilane
CAS Number	764650-43-3
CAS Number	18246-71-4
Molecular Formula	C ₈ H ₂₀ O ₂ Si

Hazard Identification and General Safety Precautions

Due to the lack of a specific Safety Data Sheet (SDS), the hazard profile for **Butoxyethoxydimethylsilane** must be inferred from the general properties of alkoxysilanes. Alkoxysilanes are known to be irritants to the eyes, skin, and mucous membranes. Some may also cause respiratory irritation.

General Handling Precautions for Alkoxysilanes:

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to prevent the accumulation of vapors.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: Wear a lab coat and other protective clothing as necessary to prevent skin contact.
- Hygiene: Avoid eating, drinking, or smoking in areas where this chemical is handled. Wash hands thoroughly after handling.

First Aid Measures

The following are general first aid recommendations for exposure to alkoxysilanes and should be adapted based on a specific risk assessment.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Handling

Proper storage and handling are crucial to minimize risks.

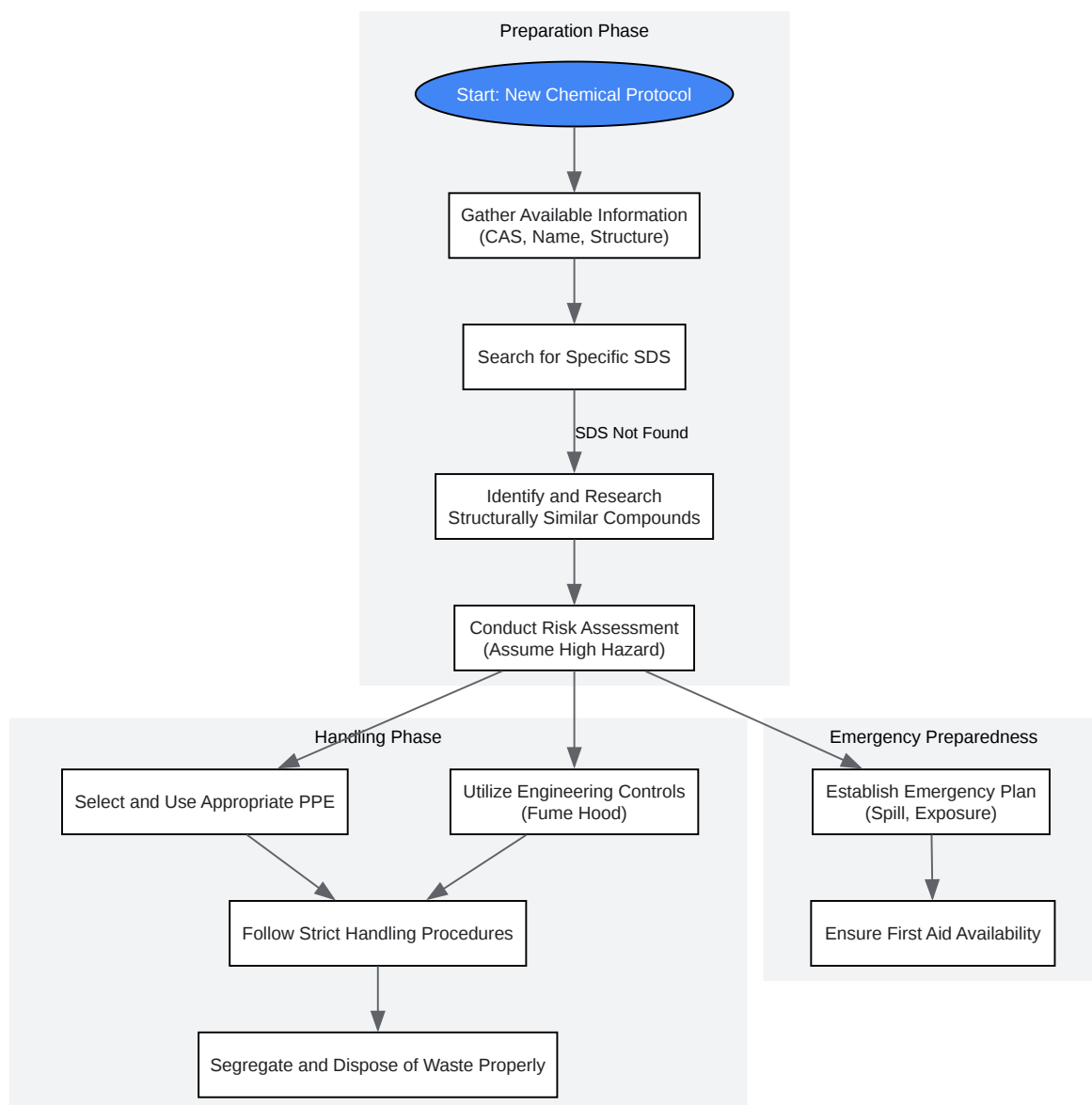
Aspect	Precaution
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong acids, bases, and oxidizing agents.
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing vapor or mist. Use only non-sparking tools and take precautionary measures against static discharge.

Experimental Protocols

Detailed experimental protocols involving **Butoxyethoxydimethylsilane** are not available in the public domain. Researchers must develop their own protocols based on the specific application, incorporating the general safety and handling precautions outlined in this guide.

Workflow for Handling Chemicals with Limited Safety Data

The following diagram illustrates a logical workflow for handling a chemical, such as **Butoxyethoxydimethylsilane**, for which detailed safety information is not available.



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Workflow for Handling Chemicals with Limited Safety Information.

Signaling Pathways

There is no information available in the public domain regarding the interaction of **Butoxyethoxydimethylsilane** with any biological signaling pathways.

Conclusion

The publicly available information on the specific safety and handling of **Butoxyethoxydimethylsilane** is scarce. Therefore, a cautious approach, based on the general hazards of alkoxysilanes, is imperative. Researchers, scientists, and drug development professionals must prioritize a thorough risk assessment and the implementation of stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls, when working with this compound. The absence of data should be interpreted as a signal for heightened caution, not as an indication of low toxicity.

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